

Application Notes and Protocols for JNJ-40411813 Solution Preparation

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Compound of Interest

Compound Name: JNJ-40411813

Cat. No.: B1673069

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation of **JNJ-40411813** solutions for use in research and drug development. **JNJ-40411813** (also known as ADX-71149) is a potent and selective positive allosteric modulator (PAM) of the metabotropic glutamate receptor 2 (mGlu2).^{[1][2][3]} Proper preparation of this compound is critical for accurate and reproducible experimental results.

Summary of Quantitative Data

The following table summarizes the solubility of **JNJ-40411813** in various solvents. It is crucial to use high-quality, anhydrous solvents to achieve optimal dissolution. For hygroscopic solvents like DMSO, using a freshly opened bottle is recommended.^[2]

Solvent System	Application	Solubility	Appearance	Notes
100% DMSO	In Vitro Stock	25 mg/mL (72.49 mM)	Clear Solution	Ultrasonic agitation may be required.[1]
10% DMSO, 90% (20% SBE- β -CD in saline)	In Vivo	≥ 2.5 mg/mL (≥ 7.25 mM)	Clear Solution	
10% DMSO, 90% corn oil	In Vivo	2.5 mg/mL (7.25 mM)	Clear Solution	Ultrasonic agitation may be required.[1]
10% DMSO, 40% PEG300, 5% Tween-80, 45% saline	In Vivo	2.5 mg/mL (7.25 mM)	Suspended Solution	Heating and ultrasonic agitation may be required.[1][2]
20% Hydroxypropyl- β -cyclodextrin (HP- β -CD) with 1 equivalent HCl	In Vivo	Not specified	Not specified	pH adjustment is necessary depending on the administration route.[4]

Experimental Protocols

Preparation of JNJ-40411813 Stock Solution for In Vitro Assays

This protocol describes the preparation of a 25 mg/mL stock solution in DMSO.

Materials:

- **JNJ-40411813** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)

- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath

Procedure:

- Weigh the desired amount of **JNJ-40411813** powder in a sterile microcentrifuge tube.
- Add the appropriate volume of anhydrous DMSO to achieve a final concentration of 25 mg/mL. For example, to prepare 1 mL of stock solution, add 1 mL of DMSO to 25 mg of **JNJ-40411813**.
- Vortex the solution vigorously for 1-2 minutes.
- If the compound is not fully dissolved, place the tube in an ultrasonic bath for 5-10 minutes, or until the solution is clear.[\[1\]](#)
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C for up to one year or at -80°C for up to two years.[\[2\]](#)

Preparation of JNJ-40411813 Working Solution for In Vitro Cell-Based Assays

This protocol describes the dilution of the DMSO stock solution into an aqueous buffer or cell culture medium.

Procedure:

- Thaw a single-use aliquot of the 25 mg/mL **JNJ-40411813** DMSO stock solution at room temperature.
- Serially dilute the stock solution with assay buffer or cell culture medium to the desired final concentration.

- Ensure that the final concentration of DMSO in the assay is kept low, typically $\leq 1\%$, as higher concentrations can be toxic to cells.^[4] For some sensitive assays, a final DMSO concentration of 0.5% may be necessary.^[4]

Preparation of JNJ-40411813 Formulation for In Vivo Studies (Suspension)

This protocol describes the preparation of a 2.5 mg/mL suspended solution for oral or intraperitoneal administration.^[2]

Materials:

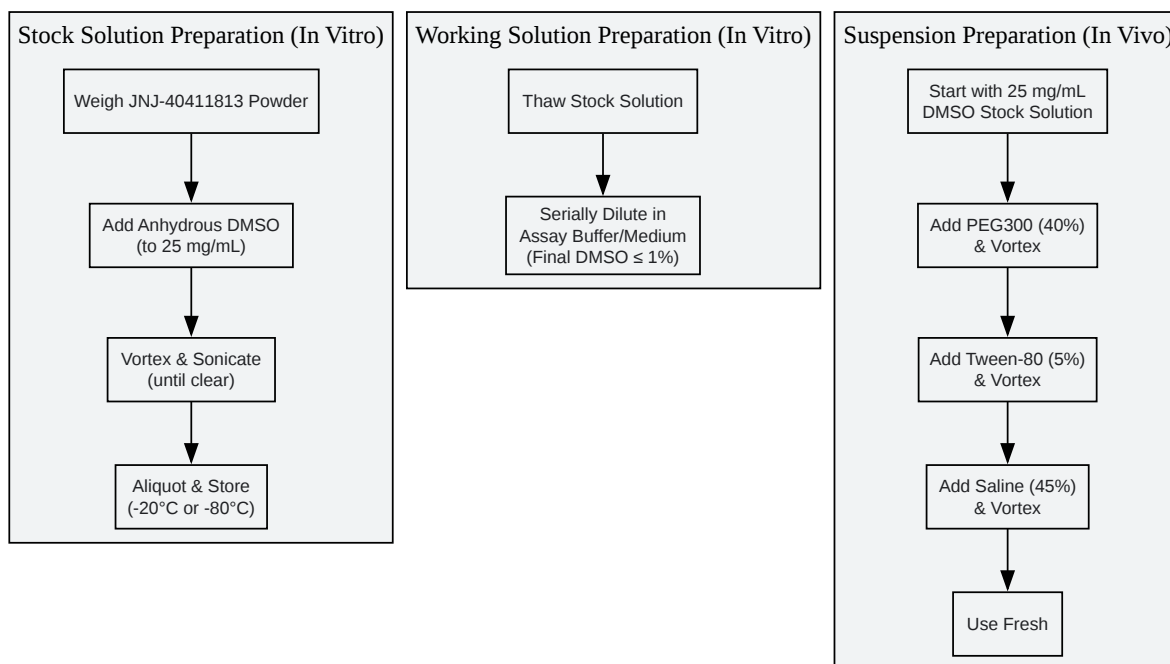
- **JNJ-40411813**
- Anhydrous DMSO
- PEG300
- Tween-80
- Saline (0.9% NaCl)
- Sterile tubes
- Vortex mixer
- Ultrasonic bath

Procedure:

- Prepare a 25 mg/mL stock solution of **JNJ-40411813** in DMSO as described in Protocol 1.
- In a sterile tube, add the solvents in the following order, mixing thoroughly after each addition:
 - 10% of the final volume with the 25 mg/mL **JNJ-40411813** DMSO stock solution.
 - 40% of the final volume with PEG300.

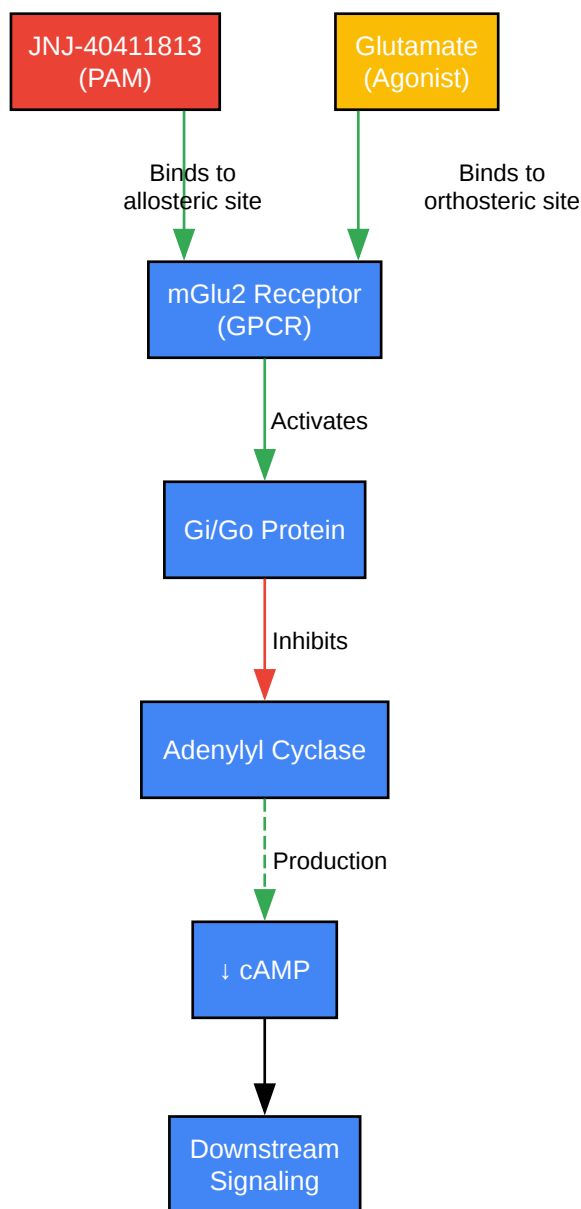
- 5% of the final volume with Tween-80.
- 45% of the final volume with saline.
- For example, to prepare 1 mL of a 2.5 mg/mL formulation:
 - Add 100 μ L of the 25 mg/mL DMSO stock solution to a sterile tube.
 - Add 400 μ L of PEG300 and vortex thoroughly.
 - Add 50 μ L of Tween-80 and vortex thoroughly.
 - Add 450 μ L of saline and vortex thoroughly to create a uniform suspension.
- If precipitation occurs, gentle warming and/or sonication can be used to aid in the formation of a homogenous suspension.^[1]
- It is recommended to prepare this formulation fresh on the day of use.

Visualizations



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Caption: Experimental workflow for **JNJ-40411813** solution preparation.



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References

- 1. file.medchemexpress.com [file.medchemexpress.com]

- 2. medchemexpress.com [medchemexpress.com]
- 3. medkoo.com [medkoo.com]
- 4. Pharmacological and pharmacokinetic properties of JNJ-40411813, a positive allosteric modulator of the mGlu2 receptor - PMC [pmc.ncbi.nlm.nih.gov]
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